

Personal protective equipment for handling 1-(2-Iodoethyl)-4-octylbenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(2-Iodoethyl)-4-octylbenzene

Cat. No.: B019508

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Essential Safety and Handling Guide for 1-(2-Iodoethyl)-4-octylbenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety, handling, and disposal information for **1-(2-Iodoethyl)-4-octylbenzene** (CAS No. 162358-07-8), a key intermediate in various organic syntheses. Adherence to these protocols is essential for ensuring laboratory safety and regulatory compliance.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-(2-Iodoethyl)-4-octylbenzene** is provided in the table below for quick reference.

Property	Value
Molecular Formula	C16H25I
Molecular Weight	344.27 g/mol [1]
Appearance	Oil[1]
Boiling Point	367.9°C at 760 mmHg[2]
Density	~1.3 g/cm³[2]
Flash Point	152.8°C

Hazard Identification and Safety Precautions

Based on available safety data, **1-(2-Iodoethyl)-4-octylbenzene** is classified with the following hazards.

Hazard Statement	GHS Classification	Precautionary Statements
H302: Harmful if swallowed	Acute Toxicity, Oral (Category 4)	P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3)	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Signal Word: Warning[3]

While comprehensive toxicological properties have not been thoroughly investigated, it is crucial to handle this compound with care, assuming it may have other potential hazards.[1]

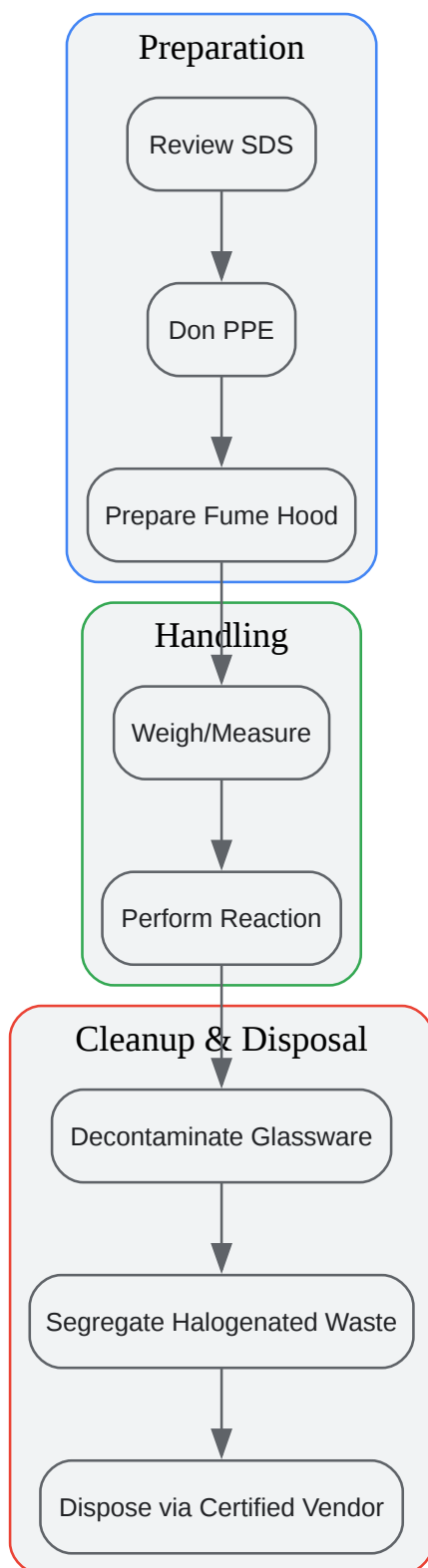
Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **1-(2-Iodoethyl)-4-octylbenzene**.

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield	Protects against splashes and vapors.
Hand Protection	Butyl or Neoprene gloves	Nitrile gloves offer poor resistance to halogenated hydrocarbons and are not recommended for prolonged contact. [2] [4]
Body Protection	Chemical-resistant lab coat or apron	Provides a barrier against spills and contamination.
Respiratory Protection	Use in a certified chemical fume hood. If not possible, a respirator with appropriate cartridges (e.g., OV/AG/P99) is necessary. [1]	Minimizes inhalation of vapors.

Experimental Workflow and Handling Protocol

The following diagram outlines the standard operating procedure for the safe handling of **1-(2-Iodoethyl)-4-octylbenzene** from receipt to disposal.



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References

- 1. capotchem.com [capotchem.com]
- 2. gloves.com [gloves.com]
- 3. 162358-07-8|1-(2-Iodoethyl)-4-octylbenzene|BLD Pharm [bldpharm.com]
- 4. safety.fsu.edu [safety.fsu.edu]
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